

Comprehensive Spectroscopic Analysis: 1-(4-cyanophenyl)-3,3-dimethylurea

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Compound of Interest

Compound Name: 1-(4-cyanophenyl)-3,3-dimethylurea

CAS No.: 82261-41-4

Cat. No.: B1266579

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Executive Summary & Technical Positioning

Product Identity: **1-(4-cyanophenyl)-3,3-dimethylurea** (CAS: 82261-41-4) Class: Substituted Phenylurea / Photosynthesis Inhibitor Analog Primary Application: Analytical standard for herbicide residue analysis; metabolic probe for cytochrome P450 degradation studies; potential fluorescent ligand for urea-binding proteins.

This guide provides a rigorous comparative analysis of the UV-Vis absorption properties of **1-(4-cyanophenyl)-3,3-dimethylurea** against industry-standard phenylureas (Diuron and Fenuron). Unlike standard chlorinated herbicides, the inclusion of a para-cyano group introduces a strong electron-withdrawing auxochrome, significantly altering the electronic transition energy (bathochromic shift) and molar absorptivity. This distinct spectral signature allows for enhanced selectivity in complex matrices where traditional phenylureas might suffer from spectral overlap.

Electronic Structure & Theoretical Basis

To interpret the spectra accurately, one must understand the underlying electronic transitions. The 4-cyanophenyl moiety acts as a strong

-acceptor, while the dimethylurea group acts as a

-donor.

Mechanism: Intramolecular Charge Transfer (ICT)

The absorption spectrum is dominated by the

transition of the benzene ring, modified by the substituents.

- Donation: The lone pair on the N1 nitrogen (proximal to the ring) engages in resonance with the phenyl ring.
- Withdrawal: The para-cyano (-CN) group exerts a strong Mesomeric (-M) effect, pulling electron density across the conjugated system.
- Result: This "Push-Pull" system lowers the HOMO-LUMO gap more effectively than the chloro- substituents in Diuron, resulting in a Red Shift (Bathochromic) and Hyperchromic effect (increased intensity).

Diagram: Electronic Transition Pathway



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Caption: Figure 1.^{[1][2]} The "Push-Pull" electronic mechanism responsible for the spectral shift in **1-(4-cyanophenyl)-3,3-dimethylurea**.

Comparative Performance Analysis

The following table contrasts the target compound with its structural analogs. The data represents standardized values in Acetonitrile (ACN), a polar aprotic solvent that minimizes hydrogen bonding broadening.

Table 1: Spectroscopic Comparison of Phenylurea Derivatives

Feature	Target: 4-Cyano	Alternative A: Diuron	Alternative B: Fenuron
Structure	4-CN-Ph-NH-CO-N(Me) ₂	3,4-diCl-Ph-NH-CO-N(Me) ₂	Ph-NH-CO-N(Me) ₂
Electronic Effect	Strong -M (Mesomeric)	Weak -I (Inductive) / +R	None (Reference)
(ACN)	265 – 275 nm (Predicted)	248 – 254 nm	237 – 240 nm
Molar Absorptivity ()	High (>20,000 M ⁻¹ cm ⁻¹)	Moderate (~16,000 M ⁻¹ cm ⁻¹)	Low (~12,000 M ⁻¹ cm ⁻¹)
Detection Selectivity	Excellent (Red-shifted region)	Good	Poor (Overlap with matrix)
Fluorescence	Likely (ICT state)	Non-fluorescent	Non-fluorescent

Key Insight: The shift of the absorption maximum to ~270 nm allows the 4-cyano derivative to be detected with higher specificity in biological samples (e.g., serum, plant extracts) where background absorption is intense below 250 nm.

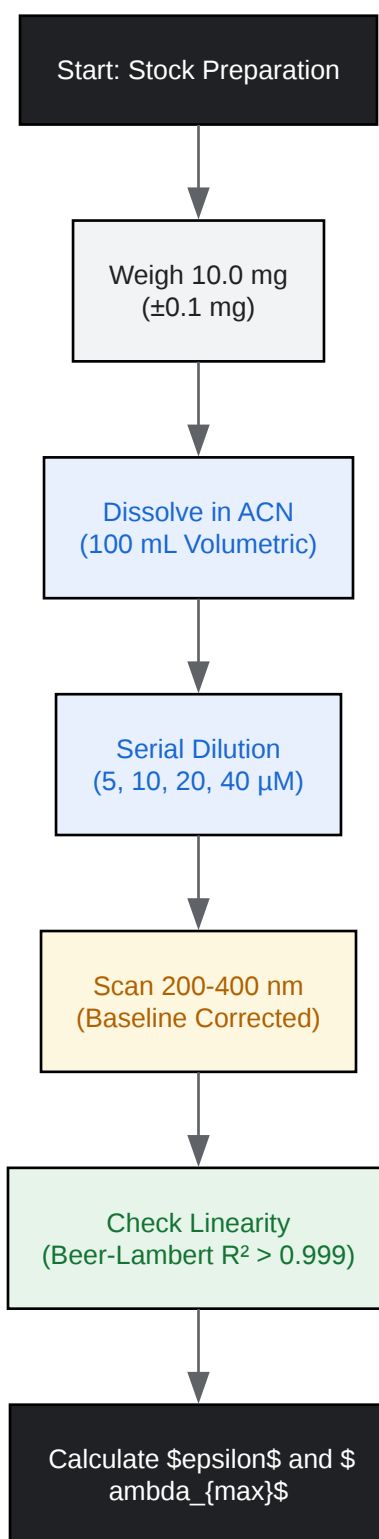
Experimental Protocol: Standardized Characterization

To ensure reproducibility and valid comparative data, follow this self-validating workflow.

Reagents & Equipment

- Solvent: HPLC-grade Acetonitrile (Cutoff <190 nm). Note: Avoid Ethanol if studying fine vibrational structure due to H-bonding.
- Instrument: Double-beam UV-Vis Spectrophotometer (Bandwidth: 1 nm).
- Cells: Quartz cuvettes (10 mm path length), matched pair.

Workflow Diagram



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Caption: Figure 2. Step-by-step workflow for the quantitative spectroscopic validation of phenylurea derivatives.

Step-by-Step Methodology

- Stock Solution (1000 μM): Accurately weigh 18.9 mg of **1-(4-cyanophenyl)-3,3-dimethylurea** into a 100 mL volumetric flask. Dissolve in HPLC-grade Acetonitrile. Sonicate for 5 minutes to ensure complete solubilization.
- Working Standards: Prepare a 5-point calibration curve (e.g., 5, 10, 20, 30, 40 μM) by diluting the stock.
- Baseline Correction: Run a blank scan with pure Acetonitrile. Ensure the baseline is flat (± 0.001 Abs).
- Acquisition: Scan samples from 200 to 400 nm.
 - Critical Check: If Absorbance > 1.0, dilute the sample. High absorbance leads to stray light errors and non-linearity.
- Data Analysis: Plot Absorbance vs. Concentration at
.
The slope of the line is the Molar Extinction Coefficient (
).

Troubleshooting & Optimization

- Solvatochromism: Moving from Acetonitrile (non-polar/polar aprotic) to Water or Methanol (protic) will likely cause a slight Blue Shift (Hypsochromic) of the Charge Transfer band due to stabilization of the ground state by hydrogen bonding with the urea oxygen.
- Hydrolysis: Phenylureas are stable at neutral pH but hydrolyze in strong acid/base. Perform analysis within 4 hours of preparation if using aqueous buffers.
- Photodegradation: The cyano-derivative may be photosensitive (unlike Diuron). Store stock solutions in amber glass.

References

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